

Physical constants of 1-Ethyl-3-iodobenzene (boiling point, density)

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Compound of Interest

Compound Name: **1-Ethyl-3-iodobenzene**

Cat. No.: **B3049051**

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An In-depth Technical Guide on the Physical Constants of **1-Ethyl-3-iodobenzene**

For professionals in research, scientific, and drug development fields, a precise understanding of the physical properties of chemical compounds is paramount. This guide provides a detailed overview of the boiling point and density of **1-Ethyl-3-iodobenzene**, including experimental protocols for their determination.

Quantitative Data Summary

The physical constants of **1-Ethyl-3-iodobenzene** are summarized in the table below. These values are critical for a variety of applications, from reaction setup to computational modeling.

Physical Constant	Value	Conditions
Boiling Point	51-52 °C	at 0.05 Torr[1]
Density	1.607 ± 0.06 g/cm ³	Predicted

Experimental Protocols

Accurate determination of physical constants is fundamental to chemical research. The following sections detail the standard methodologies for measuring the boiling point and density of a liquid organic compound such as **1-Ethyl-3-iodobenzene**.

Boiling Point Determination (Micro-method)

Objective: To determine the temperature at which the vapor pressure of the liquid equals the applied pressure. Given the small quantity of substance often available in research settings, a micro-method is appropriate.

Apparatus:

- Thiele tube or similar oil bath apparatus
- Thermometer (calibrated)
- Capillary tube (sealed at one end)
- Small test tube
- Sample of **1-Ethyl-3-iodobenzene**
- Heat source (e.g., Bunsen burner or heating mantle)

Procedure:

- A small amount of **1-Ethyl-3-iodobenzene** is placed into the small test tube.
- The capillary tube, with its open end downwards, is placed into the test tube containing the sample.
- The test tube assembly is attached to the thermometer and immersed in the Thiele tube containing a high-boiling point oil (e.g., mineral oil or silicone oil). The sample should be level with the thermometer bulb.
- The Thiele tube is gently heated. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Heating is continued until a steady stream of bubbles is observed.
- The heat source is then removed, and the oil bath is allowed to cool slowly.

- The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube. This indicates that the vapor pressure of the sample is equal to the atmospheric pressure.
- For boiling points measured at reduced pressure, the entire apparatus is connected to a vacuum system, and the pressure is recorded along with the temperature.

Density Determination (Pycnometer Method)

Objective: To determine the mass per unit volume of the liquid. The pycnometer method is a highly accurate technique for determining the density of liquids.

Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it)
- Analytical balance (accurate to ± 0.0001 g)
- Constant temperature water bath
- Sample of **1-Ethyl-3-iodobenzene**
- Distilled water (for calibration)
- Acetone (for cleaning and drying)

Procedure:

- The pycnometer is thoroughly cleaned with a suitable solvent (e.g., acetone), dried, and weighed empty on the analytical balance.
- The pycnometer is then filled with distilled water and placed in the constant temperature water bath until it reaches thermal equilibrium (e.g., at 20 °C).
- The water level is adjusted to the mark on the capillary, ensuring no air bubbles are present. The outside of the pycnometer is carefully dried, and it is weighed again.

- The pycnometer is emptied, dried, and then filled with **1-Ethyl-3-iodobenzene**.
- The same procedure of thermal equilibration in the water bath is followed.
- The pycnometer filled with the sample is weighed.
- The density of the sample is calculated using the following formula:

Density of Sample = (Mass of Sample / Mass of Water) * Density of Water at the experimental temperature

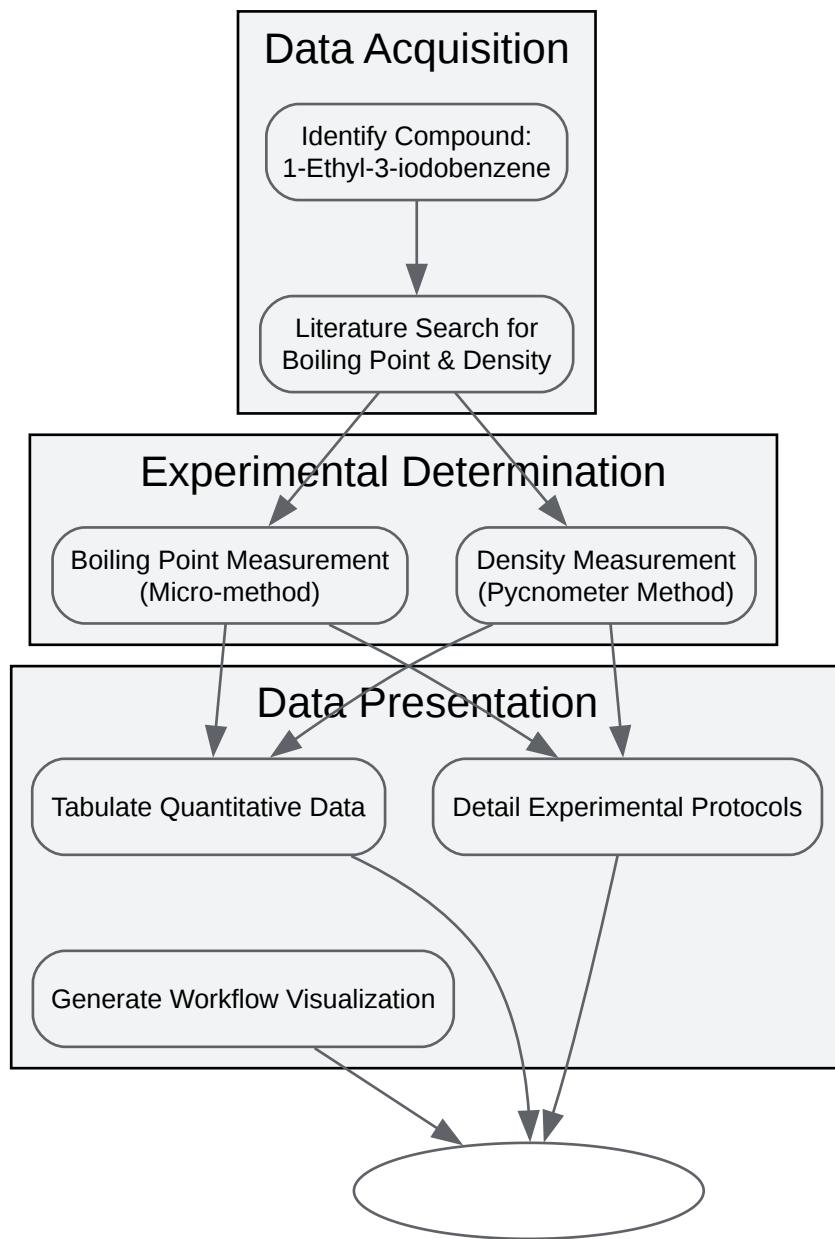
Where:

- Mass of Sample = (Mass of pycnometer + sample) - (Mass of empty pycnometer)
- Mass of Water = (Mass of pycnometer + water) - (Mass of empty pycnometer)

Workflow Visualization

The logical flow for the determination and presentation of the physical constants of **1-Ethyl-3-iodobenzene** is depicted in the following diagram.

Workflow for Physical Constant Determination

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Workflow for Physical Constant Determination

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References

- 1. Benzene, 1-ethyl-3-iodo- | 19164-77-3 [chemicalbook.com]
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